Potency Comparison Guide: AZD1480 vs. Leading JAK2 Inhibitors

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Compound of Interest	
Compound Name:	*(S)-1-(5-Fluoropyrimidin-2-yl)ethanamine hydrochloride*
CAS No.:	*935667-21-3*
Cat. No.:	*B1400329*

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Executive Summary & Application Scope

AZD1480 is a potent, ATP-competitive small-molecule inhibitor targeting Janus Kinase 1 (JAK1) and Janus Kinase 2 (JAK2).[1][2][3][4][5] While its clinical development was halted due to pleiotropic neurotoxicity, it remains a critical benchmark tool compound in preclinical oncology and immunology research. Its utility lies in its sub-nanomolar enzymatic potency and high selectivity against JAK3, making it an ideal probe for dissecting JAK2-dependent signaling in myeloproliferative neoplasms (MPNs) and solid tumors.

This guide provides a technical comparison of AZD1480 against clinically approved alternatives (Ruxolitinib, Fedratinib, Tofacitinib), supported by validated experimental protocols and mechanistic insights.

Mechanistic Architecture

AZD1480 functions as a Type I kinase inhibitor, binding to the active conformation of the kinase domain (JH1) in the ATP-binding pocket. By competing with ATP, it prevents the trans-

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phosphorylation of the activation loop, thereby blocking the recruitment and phosphorylation of STAT proteins (Signal Transducers and Activators of Transcription).

Signaling Pathway Blockade

The following diagram illustrates the precise intervention point of AZD1480 within the JAK/STAT signaling cascade.

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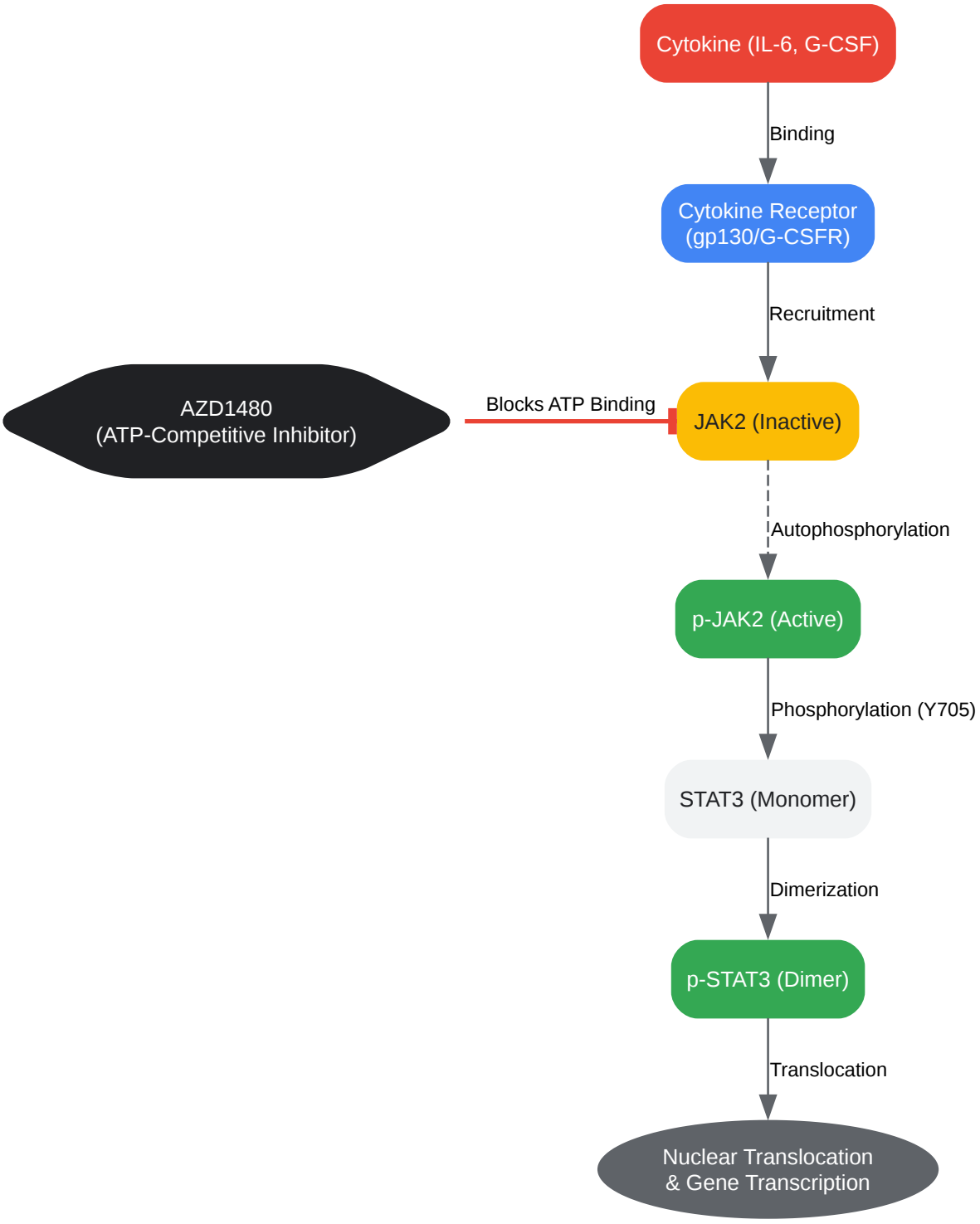

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Figure 1: Mechanism of Action. AZD1480 intercepts the pathway at the JAK2 autophosphorylation step, preventing downstream STAT3/5 activation.

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Biochemical Potency Comparison

The following data aggregates enzymatic IC50 values derived from cell-free kinase assays. Note the distinction between standard ATP conditions (

) and physiological high-ATP conditions (5 mM), which is critical for predicting in vivo efficacy.

Table 1: Enzymatic Inhibition Profile (Cell-Free)

Inhibitor	Target Profile	JAK2 IC50 (nM)	JAK1 IC50 (nM)	JAK3 IC50 (nM)	Selectivity Note
AZD1480	JAK1 / JAK2	< 0.4 (Ki: 0. [1][2][4][5] [6]26)	1.3	> 1000	>1000-fold selective vs JAK3/Tyk2
Ruxolitinib	JAK1 / JAK2	2.8	3.3	323	Balanced JAK1/2 inhibitor
Fedratinib	JAK2 Selective	3.0	~100	> 400	Highly JAK2 selective
Tofacitinib	JAK3 / JAK1	41.0	112.0	1.0	Primarily JAK3 selective

Technical Insight: AZD1480 demonstrates superior intrinsic affinity (sub-nanomolar Ki) for JAK2 compared to first-generation clinical inhibitors. However, its potency shifts in high ATP environments (IC50 rises to ~58 nM at 5 mM ATP), highlighting the importance of ATP-competitive kinetics in experimental design.

Cellular Efficacy & Selectivity

While enzymatic data indicates binding affinity, cellular assays (using Ba/F3 and HEL cell lines) validate functional pathway suppression.[5]

Table 2: Cellular Proliferation & Signaling Inhibition[5]

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Cell Model	Driver Mutation	Assay Metric	AZD1480 Potency	Ruxolitinib Potency
Ba/F3 TEL-JAK2	Constitutive JAK2	GI50 (Viability)	60 nM	~40 nM
HEL Cells	JAK2 V617F	pSTAT5 IC50	41 nM	~20 nM
MDA-MB-468	EGFR/JAK2 loop	pSTAT3 IC50	~350 nM	Variable

Key Observation: In JAK2 V617F-driven cells (HEL), AZD1480 potently ablates pSTAT5 signaling at low nanomolar concentrations.[4][5] However, in solid tumor models (MDA-MB-468), higher concentrations (>2 µM) are often required to achieve growth inhibition (GI50) despite effective signaling blockade (pSTAT3 inhibition) at lower doses (<0.5 µM). This discrepancy suggests that in solid tumors, JAK2 inhibition alone may be cytostatic rather than cytotoxic.

Experimental Protocols

To generate reproducible potency data, the following protocols are recommended. These workflows are designed to minimize variability caused by cell density and incubation times.

Workflow A: Cell-Free Kinase Assay (Lance/HTRF)

This assay measures the ability of the compound to inhibit the transfer of phosphate from ATP to a peptide substrate.

- Buffer Prep: 50 mM HEPES (pH 7.3), 1 mM DTT, 10 mM MgCl2, 0.01% Tween-20.
- Enzyme Mix: Dilute recombinant JAK2 (aa 808-1132) to 2 nM.
- Compound Addition: Add AZD1480 (serial dilution in DMSO) to 384-well plate.
- Reaction Start: Add ATP (at

  , typically 10-50 µM) and peptide substrate.
- Incubation: 60 minutes at RT.

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- Detection: Add EDTA (stop solution) and Eu-labeled antibody. Read FRET signal.

Workflow B: Cellular Viability & Signaling Assay

The following diagram outlines the dual-pathway workflow for assessing both phenotypic viability and molecular signaling inhibition.

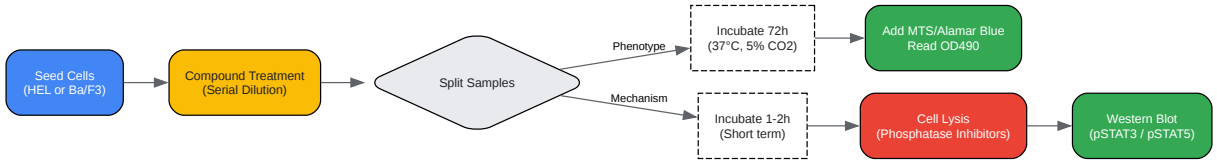

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Figure 2: Dual-Endpoint Assay Workflow. Parallel processing ensures signaling data (Western) correlates directly with viability outcomes (MTS).

Critical Quality Control (QC) Step:

- Signaling: Always normalize pSTAT signals to Total STAT and GAPDH/Actin.
- Viability: Ensure final DMSO concentration is <0.2% to prevent solvent toxicity masking compound effects.

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